

Navigating the Safe Disposal of 16,17-Dihydroxyviolanthrone: A Procedural Guide

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Compound of Interest

Compound Name: 16,17-Dihydroxyviolanthrone

Cat. No.: B089487

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **16,17-Dihydroxyviolanthrone**, a complex organic molecule. Adherence to these guidelines is paramount to ensure the safety of laboratory personnel and to maintain compliance with regulatory standards.

Chemical and Hazard Profile

16,17-Dihydroxyviolanthrone is classified under the EPA's Toxic Substances Control Act (TSCA).^[1] While specific toxicity data for this derivative is limited, information on the parent compound, Violanthrone, provides insight into its potential hazards. It is crucial to treat **16,17-Dihydroxyviolanthrone** as a hazardous chemical and handle it with the utmost care throughout its lifecycle, including disposal.

Quantitative Data Summary

Property	Value	Compound	Source
Acute Toxicity (LD50)	>5 g/kg (Oral, Rat)	Violanthrone	[2]
Molecular Formula	C34H16O4	16,17-Dihydroxyviolanthrone	[1][3]
Molecular Weight	488.5 g/mol	16,17-Dihydroxyviolanthrone	[1]

Hazard Statements for Related Compounds (Violanthrone):

- Toxic by inhalation, in contact with skin, and if swallowed.[2]

Given the potential for toxicity, all waste containing **16,17-Dihydroxyviolanthrone** must be managed as hazardous waste.

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the proper disposal of **16,17-Dihydroxyviolanthrone** waste. This procedure is based on general hazardous waste disposal guidelines and should be adapted to comply with the specific regulations of your institution and local authorities.[4][5][6][7][8]

1. Waste Identification and Segregation:

- Identify: All materials contaminated with **16,17-Dihydroxyviolanthrone**, including unused product, solutions, contaminated personal protective equipment (PPE), and cleaning materials, must be classified as hazardous waste.[4]
- Segregate: Do not mix **16,17-Dihydroxyviolanthrone** waste with non-hazardous waste.[4] Incompatible hazardous wastes should also be stored separately to prevent dangerous chemical reactions.[8]

2. Containerization:

- Select Appropriate Containers: Use only leak-proof containers that are chemically compatible with **16,17-Dihydroxyviolanthrone**. [4][7][8] The original container is often the best choice

for storing the waste.[8]

- Seal Containers: Ensure containers are tightly sealed at all times, except when adding waste, to prevent spills and evaporation.[6][8]

3. Labeling:

- Label Immediately: As soon as the first particle of waste is placed in the container, it must be labeled.[8]
- Complete and Accurate Information: The label must clearly state "Hazardous Waste" and identify the contents, including the full chemical name "**16,17-Dihydroxyviolanthrone**" and any other components in the waste stream. The accumulation start date must also be clearly visible.

4. Storage:

- Designated Storage Area: Store hazardous waste in a designated, well-ventilated, and secure area that is accessible only to trained personnel.[4]
- Secondary Containment: Place waste containers in secondary containment trays or bins to contain any potential leaks or spills.[8]
- Accumulation Limits: Be aware of the maximum volume of hazardous waste allowed to be stored in the laboratory (e.g., typically no more than 55 gallons) and the maximum accumulation time before it must be removed by a hazardous waste professional.[7][8]

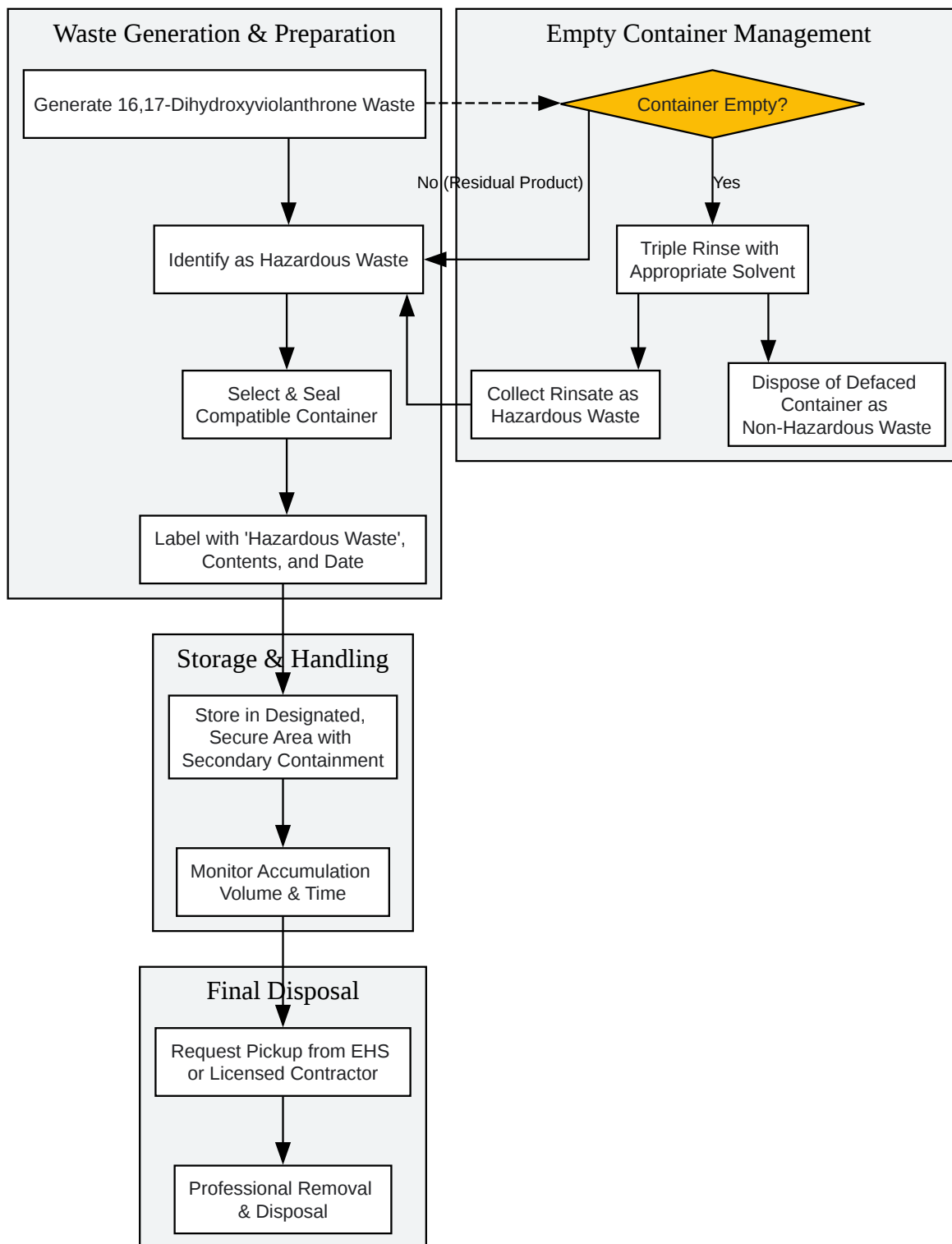
5. Disposal and Removal:

- Arrange for Pickup: Once the waste container is nearly full or has reached its accumulation time limit, submit a hazardous waste pickup request through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[7]
- Do Not Dispose Down the Drain: Under no circumstances should **16,17-Dihydroxyviolanthrone** or its containers be disposed of down the sink.[5][7]
- Empty Container Management: Empty containers that held **16,17-Dihydroxyviolanthrone** should be managed as hazardous waste unless they have been triple-rinsed with a suitable

solvent.[8] The rinsate from this process must also be collected and disposed of as hazardous waste.[7] After proper rinsing and removal or defacing of the original label, the container may be disposed of as regular trash, but always confirm this with your institution's guidelines.[8]

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **16,17-Dihydroxyviolanthrone** waste.



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Caption: Logical workflow for the safe disposal of **16,17-Dihydroxyviolanthrone** waste.

By adhering to these procedures, you contribute to a safer laboratory environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety and disposal protocols.

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